Technical Monograph: 2-Undecenal — Stereochemical Architecture, Synthesis, and Bio-Reactivity

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Compound of Interest

Compound Name:	*2-Undecenal*
CAS No.:	*1337-83-3*
Cat. No.:	*B075071*

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Executive Summary

2-Undecenal (FEMA 3094) is an

-unsaturated aldehyde comprising an eleven-carbon chain with a double bond at the C2 position. While it exists theoretically as two geometric isomers, the (E)-**2-undecenal** (trans) isomer is the thermodynamically dominant form found in nature (e.g., Coriandrum sativum) and utilized in high-value flavor and fragrance (F&F) formulations.

Beyond its olfactory profile (fatty, citrus, cilantro-like), **2-undecenal** represents a critical class of "Michael Acceptors." Its electrophilic

-carbon allows for covalent modification of nucleophilic residues (cysteine thiols, lysine amines) in microbial proteins, driving its potent antimicrobial efficacy. This guide dissects the stereochemical physics, synthetic pathways, and validation protocols required for its rigorous application in drug development and functional chemistry.

Molecular Architecture & Stereoisomerism[1]

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The physicochemical behavior of **2-undecenal** is governed by the rigidity of the C2=C3 double bond. The stereochemical assignment relies on the Cahn-Ingold-Prelog (CIP) priority rules.[1] [2]

Thermodynamic Stability (E vs. Z)

- The (E)-Isomer (Trans): The aldehyde group (-CHO) and the octyl chain (

) are on opposite sides of the double bond. This minimizes steric repulsion between the bulky alkyl tail and the carbonyl oxygen. It is the stable, commercial standard.

- The (Z)-Isomer (Cis): The high-priority groups are on the same side (Zusammen), creating significant steric strain (van der Waals repulsion) between the carbonyl oxygen and the C4 methylene protons. This isomer is synthetic, unstable, and prone to isomerization to the E form under thermal or acidic stress.

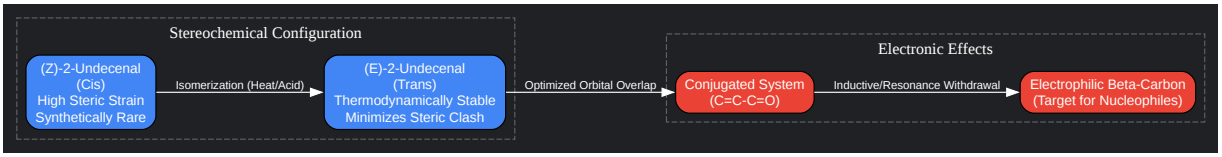
Electronic Distribution (Michael Acceptor)

The conjugation between the alkene (

) and the carbonyl (

) orbitals creates a resonance system that renders the

-carbon (C3) highly electrophilic. This is the structural basis for its reactivity with biological nucleophiles.



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Figure 1: Stereochemical relationship and electronic activation of **2-undecenal**.

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Synthetic Pathways & Isomeric Control

Synthesis strategies must prioritize stereoselectivity to avoid difficult downstream separations of E/Z mixtures.

Industrial Route: Cross-Aldol Condensation

The most scalable method involves the base-catalyzed condensation of Nonanal (C9) and Acetaldehyde (C2).

- Challenge: Self-condensation of acetaldehyde (forming crotonaldehyde) or nonanal.
- Solution: Slow addition of acetaldehyde to a solution of nonanal and base to maintain a low concentration of the highly reactive acetaldehyde enolate.

Laboratory Route: Wittig Olefination

For high stereochemical purity (>98% E), the Wittig reaction using a stabilized ylide is preferred. Stabilized ylides (bearing an electron-withdrawing group) react with aldehydes to predominantly yield the E-alkene.

Reaction:

Analytical Characterization

Distinguishing the E and Z isomers requires precise spectroscopic analysis. NMR spectroscopy is the gold standard due to the distinct coupling constants (

) of vinylic protons.

Proton NMR (H-NMR) Parameters

The diagnostic signals are the vinylic protons at C2 (

) and C3 (

).

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Parameter	(E)-2-Undecenal (Trans)	(Z)-2-Undecenal (Cis)	Mechanism
Coupling Constant ( )	15.0 – 16.0 Hz	10.0 – 12.0 Hz	Karplus relationship (dihedral angle dependence).
Chemical Shift H-3 ( )	~6.8 ppm	~6.5 ppm	Anisotropic deshielding is stronger in trans.
Chemical Shift H-2 ( )	~6.1 ppm	~5.9 ppm	Shielded by conjugation.
Aldehyde Proton (-CHO)	9.50 ppm (d, Hz)	9.5-10.0 ppm	Diagnostic doublet due to coupling with H-2.

Physicochemical Data Table

Property	Value	Notes
CAS Number	2463-77-6	Generic (often implies trans)
Molecular Weight	168.28 g/mol	
Boiling Point	115–117 °C @ 10 mmHg	Vacuum distillation required to prevent polymerization.
Refractive Index ( )	1.452 – 1.458	Purity indicator.
Density	0.840 g/mL	Lighter than water.
Solubility	Ethanol, Oils, Hexane	Insoluble in water (Lipophilic).

Biological Reactivity: The Michael Addition Mechanism

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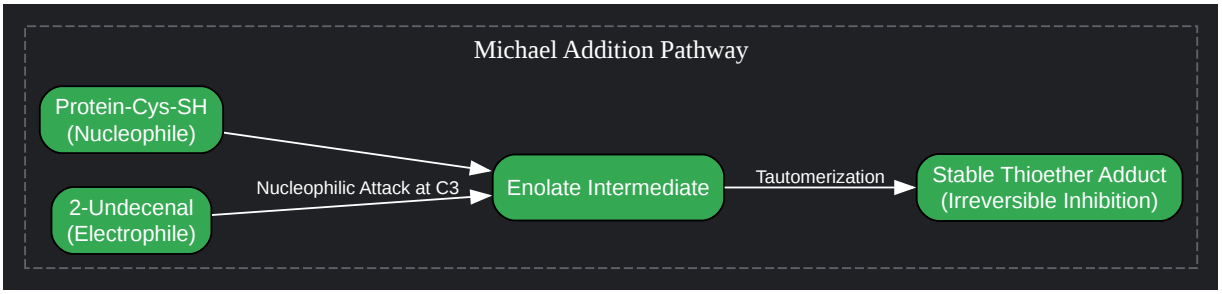
The biological activity of **2-undecenal**—whether as an antimicrobial agent or an odorant—is driven by its ability to covalently bind to proteins.

Mechanism of Action

The electrophilic

-carbon undergoes a 1,4-conjugate addition (Michael Addition) with nucleophilic residues on biological targets.

- Target: Thiol groups (-SH) of Cysteine residues in enzymes or cell membrane proteins.
- Result: Formation of a stable thioether adduct.
- Consequence: Loss of protein function, membrane depolarization, and cell death (bactericidal effect).



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Figure 2: Covalent modification of proteins via Michael Addition.

Experimental Protocols

Protocol A: Synthesis via Cross-Aldol Condensation (Lab Scale)

Safety Warning: **2-Undecenal** is a skin irritant. Perform all work in a fume hood.

Materials:

- Nonanal (14.2 g, 0.1 mol)
- Acetaldehyde (5.0 g, 0.11 mol)
- 20% KOH solution (Ethanolic)
- Diethyl ether (Extraction solvent)

Procedure:

- Setup: Charge a 3-neck round-bottom flask with Nonanal and 50 mL of ethanol. Cool to 0°C in an ice bath.
- Catalyst Addition: Add 20% KOH solution (10 mL) dropwise while stirring.
- Controlled Addition: Mix Acetaldehyde with 10 mL ethanol. Add this mixture very slowly (over 1 hour) to the Nonanal solution. Rationale: Keeping acetaldehyde concentration low prevents self-polymerization.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane/EtOAc 9:1).
- Quench & Workup: Neutralize with dilute HCl. Extract with diethyl ether (3x 50 mL). Wash organics with brine, dry over

  , and concentrate in vacuo.
- Purification: Perform fractional vacuum distillation. Collect the fraction boiling at 115°C (10 mmHg).
- Validation: Verify structure via

  H-NMR (Look for 15 Hz coupling at 6.8 ppm).

Protocol B: GC-MS Analysis for Isomeric Purity

Instrument: Agilent 7890B / 5977B MSD (or equivalent). Column: HP-5MS (30m x 0.25mm x 0.25µm).

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- Inlet: Split mode (50:1), 250°C.
- Carrier Gas: Helium, 1.0 mL/min constant flow.
- Oven Program:
  - Start: 60°C (hold 2 min).
  - Ramp: 10°C/min to 200°C.
  - Ramp: 20°C/min to 280°C (hold 5 min).
- Detection: EI Source (70 eV). Scan range 40-300 amu.
- Expected Result: (E)-**2-Undecenal** elutes slightly later than the (Z)-isomer due to better packing/interaction with the stationary phase in non-polar columns, though polar columns (e.g., DB-Wax) provide better separation of geometric isomers.

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